mass spectrometry fragmentation pattern of 4-Chloro-3-methylphenyl acetate

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Compound of Interest

Compound Name: *4-Chloro-3-methylphenyl acetate*

Cat. No.: *B7882369*

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Comparative Mass Spectrometry Guide: 4-Chloro-3-methylphenyl Acetate

Executive Summary

In drug development and environmental monitoring, distinguishing **4-Chloro-3-methylphenyl acetate** (Target) from its positional isomers (e.g., 3-chloro-4-methylphenyl acetate) is a frequent analytical challenge. While Electron Ionization (EI) mass spectra for these isomers are often indistinguishable due to a shared dominant fragmentation pathway (loss of ketene), this guide demonstrates that chromatographic retention combined with specific low-abundance ion ratios provides the only reliable identification method.

Key Finding: The "performance" of this standard relies on high-resolution gas chromatography (GC). MS alone is insufficient for positive identification without retention time (RT) locking.

Chemical Identity & Structural Context

Before analyzing the spectrum, the structural constraints must be defined to understand the fragmentation logic.

Feature	Specification
IUPAC Name	4-Chloro-3-methylphenyl acetate
Common Name	Chlorocresol acetate
CAS Number	54963-43-8
Molecular Formula	$C_9H_9ClO_2$
Monoisotopic Mass	184.03 Da (^{35}Cl) / 186.03 Da (^{37}Cl)
Key Structural Elements	Phenolic ester linkage; Chlorine (Para to ester); Methyl (Meta to ester)

Experimental Protocol: GC-MS Characterization

To replicate the fragmentation patterns described below, the following self-validating protocol is recommended. This workflow minimizes thermal degradation (hydrolysis) inside the injector port.

Methodology:

- Instrument: Single Quadrupole GC-MS (e.g., Agilent 5977 or equivalent).
- Inlet: Split/Splitless at 250°C. Critical: Use a deactivated glass liner with glass wool to prevent catalytic hydrolysis of the ester.
- Column: 5% Phenyl-methylpolysiloxane (e.g., HP-5ms or DB-5ms), 30m × 0.25mm × 0.25µm.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).[1]
- Oven Program: 60°C (1 min) → 20°C/min → 280°C (3 min).
- Ion Source: Electron Ionization (EI) at 70 eV; Source Temp: 230°C.

Fragmentation Analysis (The Core Mechanism)

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The fragmentation of **4-Chloro-3-methylphenyl acetate** is dominated by the Fries-like rearrangement and subsequent elimination of ketene. This is a characteristic "fingerprint" of phenolic acetates.

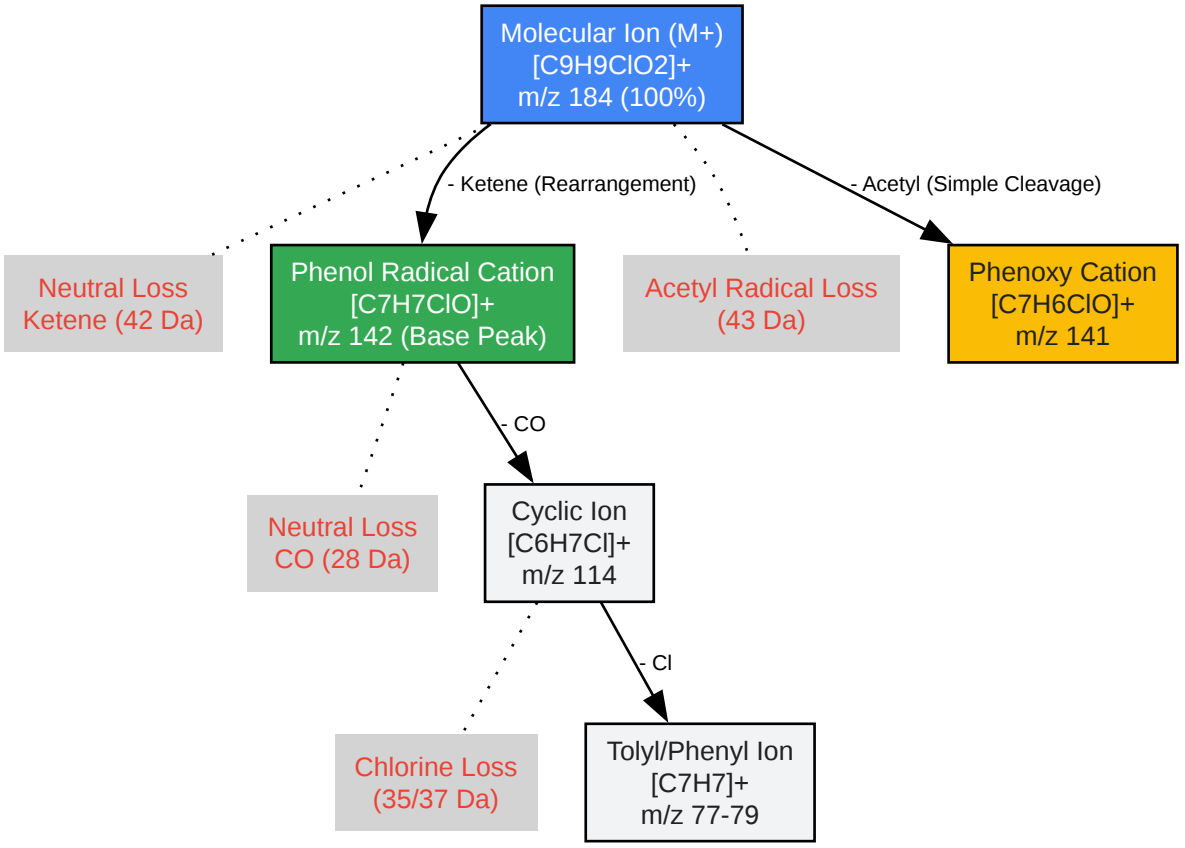
Primary Fragmentation Pathway

- Molecular Ion (M^+): The radical cation forms at m/z 184/186 (3:1 ratio). It is generally of moderate intensity (15-25%).
- Loss of Ketene (Base Peak): The ester undergoes a four-membered transition state rearrangement, expelling neutral ketene ($CH_2=C=O$, 42 Da). This generates the 4-chloro-3-methylphenol radical cation at m/z 142. This is almost invariably the base peak (100%).
- Secondary Fragmentation: The resulting phenol ion (m/z 142) loses Carbon Monoxide (CO, 28 Da) to form a chlorocyclopentadienyl ion at m/z 114, followed by loss of Cl• to form the hydrocarbon ion at m/z 77/79.

Visualization of Signaling Pathway

The following diagram illustrates the causal fragmentation logic:

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Caption: Mechanistic pathway of **4-Chloro-3-methylphenyl acetate** fragmentation under 70 eV EI.

Comparative Performance: Target vs. Isomers

This section objectively compares the target compound against its most common isomer, 3-Chloro-4-methylphenyl acetate. This comparison is vital for researchers synthesizing chlorocresol derivatives, as these isomers often co-elute.

Table 1: Spectral & Chromatographic Comparison

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Parameter	4-Chloro-3-methylphenyl acetate **(Target)**	3-Chloro-4-methylphenyl acetate **(Alternative)**	Differentiation Strategy
Base Peak	m/z 142	m/z 142	Ineffective: Both collapse to the same phenol core.
Molecular Ion (M^+)	m/z 184 (Moderate)	m/z 184 (Moderate)	Ineffective: Identical mass and isotope pattern.
Ortho Effect	None (Positions 2,6 are H)	None (Positions 2,6 are H)	N/A: Neither has an ortho-substituent to the ester.
Retention Index (RI)	~1315 (Non-polar)	~1325 (Non-polar)	High Utility: The target elutes slightly earlier due to steric shielding of the oxygen by the meta-methyl group.
Hydrolysis Risk	Moderate	Moderate	Protocol Check: Presence of broad peak at m/z 142 indicates injector liner degradation.

Why MS Alone Fails

Because the acetate group is easily cleaved, the mass spectrum essentially becomes that of the underlying phenol. Since 4-chloro-3-methylphenol and 3-chloro-4-methylphenol have nearly identical EI spectra (both dominated by m/z 142 and 107), mass spectrometry acts as a functional group confirmation (Acetate + Chlorocresol core) rather than a structural proof.

Advanced Workflow: Isomer Resolution Strategy

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If your experimental requirement is to definitively prove the position of the chlorine/methyl groups, the Acetate derivative is sub-optimal.

Recommended Alternative Workflow:

- Hydrolysis: Convert the acetate back to the free phenol.
- Derivatization (TMS): React with MSTFA (N-Methyl-N-(trimethylsilyl)trifluoroacetamide).
- Analysis: Analyze the Trimethylsilyl (TMS) ether.
  - Why? TMS derivatives often show enhanced "Ortho effects" (e.g., $[M-15]^+$ loss of methyl from Silicon) that are more sensitive to the steric environment of the phenyl ring than the acetate group is.

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